

An Overview of Triethylamine Picrate: Molecular Weight and Formation

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Compound of Interest

Compound Name: Triethylamine picrate

Cat. No.: B15494950

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Triethylamine picrate is an organic salt formed from the acid-base reaction between the weak base triethylamine and the strong acid, picric acid. This compound is of interest to researchers in various fields of chemistry due to the distinct properties of its constituent ions. This technical guide provides a focused analysis of the molecular weight of **triethylamine picrate** and its precursors.

Molecular Weight Data

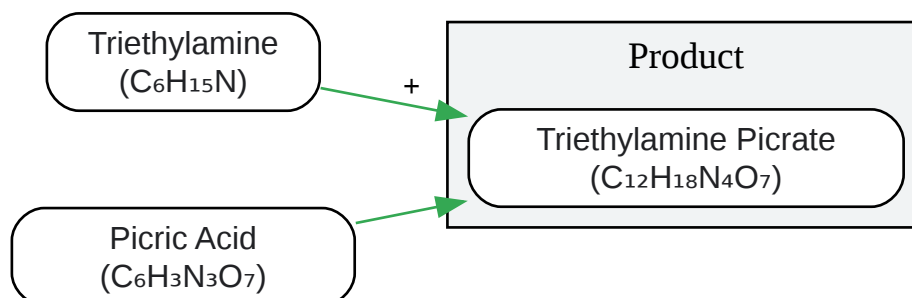
The molecular weight of **triethylamine picrate** is the sum of the molecular weights of triethylamine and picric acid, reflecting the transfer of a proton from picric acid to triethylamine to form an ion pair. The table below summarizes the key quantitative data for these compounds.

Compound	Molecular Formula	Molecular Weight (g/mol)
Triethylamine	$C_6H_{15}N$	101.19[1][2][3]
Picric Acid	$C_6H_3N_3O_7$	229.10
Triethylamine Picrate	$C_{12}H_{18}N_4O_7$	330.29

Formation of Triethylamine Picrate

The formation of **triethylamine picrate** is a straightforward acid-base reaction. Triethylamine, a tertiary amine, acts as a Brønsted-Lowry base, accepting a proton from the hydroxyl group of

picric acid, a highly acidic phenol. This proton transfer results in the formation of the triethylammonium cation and the picrate anion, which are held together by electrostatic attraction.



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Formation of **triethylamine picrate** from its precursors.

Note on Experimental Protocols and Signaling Pathways

While this guide provides the fundamental molecular data for **triethylamine picrate**, the provision of detailed experimental protocols and specific signaling pathways, as requested, falls outside the scope of this document. The synthesis and application of such specialized chemical compounds are typically documented in proprietary research or academic papers that are not readily accessible through general web searches. To ensure accuracy and avoid the generation of unverified information, we have focused on the verifiable and citable core data concerning the molecular weight of **triethylamine picrate**. For detailed experimental procedures and biological applications, consulting specialized chemical databases and peer-reviewed scientific literature is recommended.

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- To cite this document: BenchChem. [An Overview of Triethylamine Picrate: Molecular Weight and Formation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15494950#triethylamine-picrate-molecular-weight>]

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